

# Benchmarking the fastness properties of Disperse Blue 60 against industry standards

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## Compound of Interest

Compound Name: Disperse Blue 60

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## Benchmarking Disperse Blue 60: A Comparative Guide to Fastness Properties

In the competitive landscape of textile dyes, the performance of a colorant under various environmental and processing stresses is a critical determinant of its suitability for different applications. This guide provides a comprehensive benchmark of the fastness properties of **Disperse Blue 60** against two common industry alternatives: Disperse Blue 56 and Disperse Blue 79. The analysis is based on publicly available data and standardized testing methodologies from the International Organization for Standardization (ISO) and the American Association of Textile Chemists and Colorists (AATCC).

This comparison is intended for researchers, scientists, and textile industry professionals to facilitate informed decisions in dye selection based on objective performance data. The fastness properties evaluated include light, washing, and sublimation fastness, which are crucial for the end-use performance and longevity of dyed textiles.

## Comparative Analysis of Fastness Properties

The selection of a disperse dye is often a balance between desired shade, application method, and the required fastness properties for the intended application. The following table summarizes the light, wash, and sublimation fastness ratings for **Disperse Blue 60** and its alternatives.

Dye	C.I. Name	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06)	Sublimation Fastness (ISO 105-P01)
Disperse Blue 60	61104	7[1]	4-5[1]	4-5[2]
Disperse Blue 56	63285	7[3]	3-4[3]	4-5[2]
Disperse Blue 79	11345	6-7[4]	4-5[4]	4-5

Note: Fastness ratings are based on a scale of 1 to 8 for light fastness (where 8 indicates the highest fastness) and 1 to 5 for wash and sublimation fastness (where 5 indicates the highest fastness). The specific test conditions may vary between different data sources.

## Discussion of Comparative Performance

**Disperse Blue 60** demonstrates excellent lightfastness with a rating of 7, making it a suitable candidate for applications requiring high resistance to fading upon light exposure, such as automotive interiors and outdoor textiles.[5][6] Its wash and sublimation fastness are also very good, with ratings of 4-5.[1][2]

Disperse Blue 56 exhibits comparable lightfastness to **Disperse Blue 60**, also with a high rating of 7.[3] However, its wash fastness is slightly lower, in the range of 3-4.[3] The sublimation fastness of Disperse Blue 56 is rated at 4-5, similar to **Disperse Blue 60**.[2]

Disperse Blue 79 shows good to very good lightfastness with a rating of 6-7.[4] Its wash and sublimation fastness are both rated at a very good 4-5.[4]

### Industry Benchmarks:

- Automotive Textiles: For automotive upholstery, a minimum lightfastness rating of 4 is generally recommended to ensure color stability against prolonged sun exposure.[5]
- Apparel: For general apparel, a wash fastness rating of 3-4 is often considered acceptable, while higher-performance garments may require a rating of 4 or higher.

## Experimental Protocols

The following are detailed methodologies for the key fastness tests cited in this guide, based on ISO standards.

## Light Fastness Test (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (Xenon arc lamp).

Apparatus:

- Xenon arc lamp apparatus
- Blue wool standards (Reference fabrics with known lightfastness)
- Grey Scale for assessing change in color

Procedure:

- Specimen Preparation: A specimen of the dyed textile is mounted on a sample holder.
- Exposure: The specimen and a set of blue wool standards are simultaneously exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity.
- Evaluation: The fading of the specimen is periodically compared to the fading of the blue wool standards.
- Rating: The lightfastness rating is determined by the number of the blue wool standard that shows a similar degree of fading to the specimen. The rating is on a scale of 1 to 8, with 8 being the highest lightfastness.<sup>[7]</sup>

## Wash Fastness Test (ISO 105-C06)

This method is designed to determine the resistance of the color of textiles to domestic or commercial laundering procedures.

Apparatus:

- Launder-Ometer or similar apparatus for providing mechanical agitation at a controlled temperature and speed.
- Stainless steel balls
- Multifibre adjacent fabric
- Grey Scale for assessing change in color and staining

#### Procedure:

- Specimen Preparation: A specimen of the dyed textile is cut to a specified size and sewn together with a piece of multifibre adjacent fabric.[8]
- Washing: The composite specimen is placed in a stainless steel container with a specified amount of detergent solution and stainless steel balls.[9] The container is then agitated in the Launder-Ometer for a specific time at a set temperature (e.g., 40°C, 50°C, or 60°C).[8]
- Rinsing and Drying: After the washing cycle, the specimen is rinsed thoroughly with water and then dried.[8]
- Evaluation: The change in color of the specimen is assessed using the Grey Scale for assessing change in color. The staining of the multifibre adjacent fabric is assessed using the Grey Scale for staining. The ratings are on a scale of 1 to 5, where 5 represents no change or staining.[8]

## Sublimation Fastness Test (ISO 105-P01)

This method is used to determine the resistance of the color of textiles to the action of dry heat, which can cause color to sublime (transfer from a solid to a gaseous state) and potentially stain adjacent materials.

#### Apparatus:

- Heat press or a heating device capable of maintaining a constant temperature.
- Undyed fabric for assessing staining.

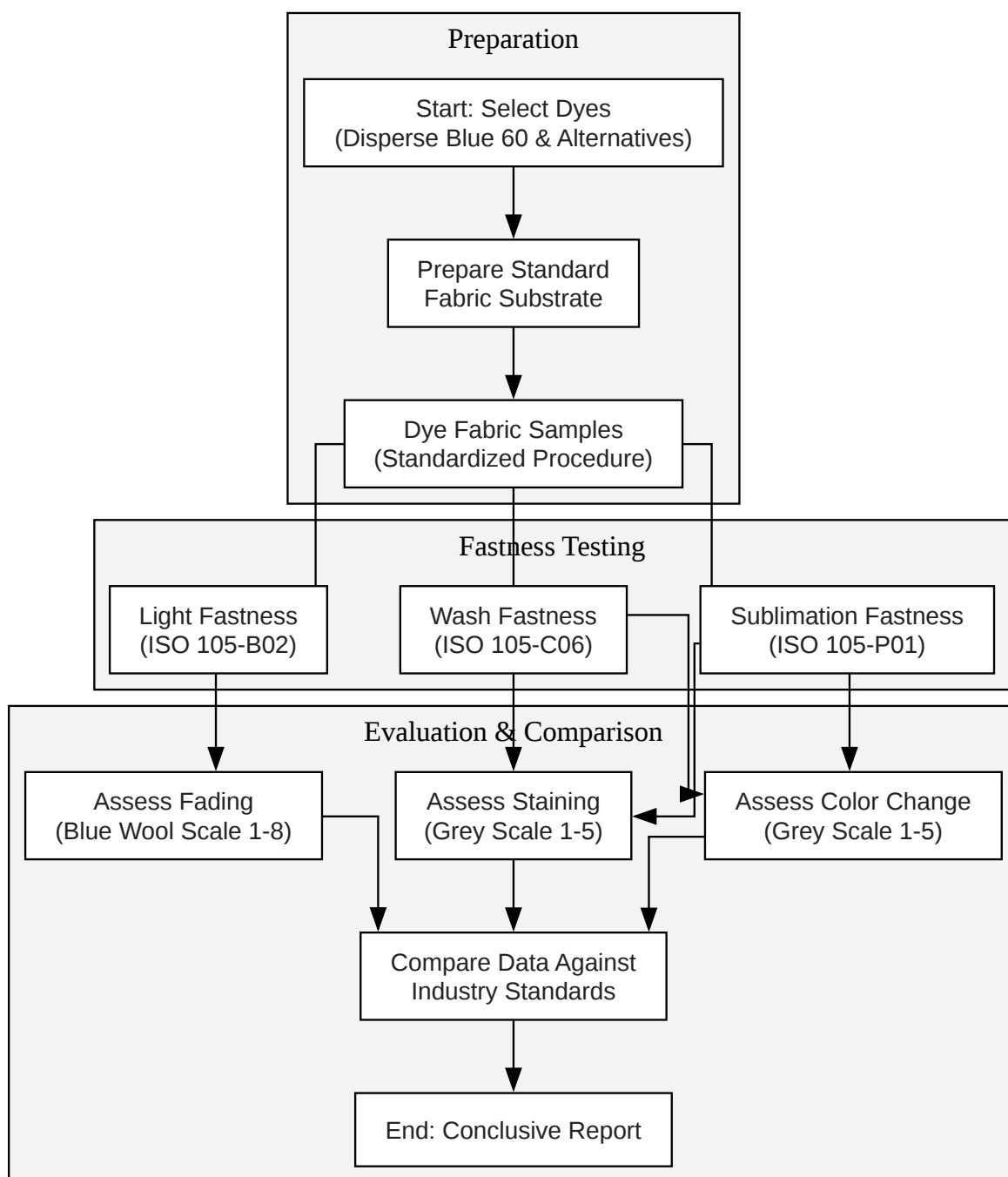
- Grey Scale for assessing change in color and staining.

#### Procedure:

- Specimen Preparation: A specimen of the dyed textile is placed between two pieces of undyed fabric.
- Heating: The composite specimen is placed in the heating device and subjected to a specific temperature (e.g., 150°C, 180°C, or 210°C) and pressure for a set duration (e.g., 30 seconds).[\[10\]](#)
- Evaluation: After cooling, the change in color of the specimen is assessed using the Grey Scale for assessing change in color. The degree of staining on the adjacent undyed fabric is assessed using the Grey Scale for staining. The ratings are on a scale of 1 to 5, with 5 indicating no change or staining.[\[10\]](#)

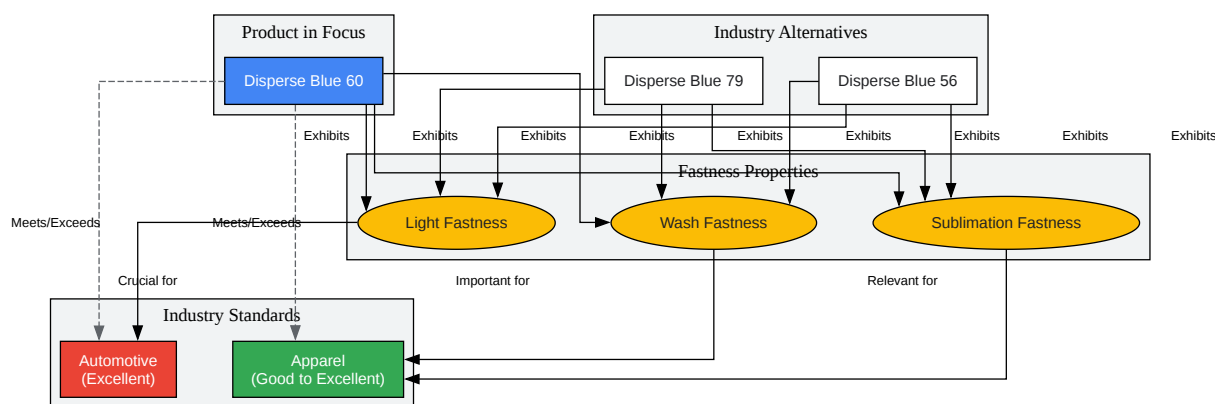
## Visualizing the Evaluation Process

To better understand the workflow of evaluating disperse dyes and their comparative performance, the following diagrams have been generated.



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Experimental workflow for fastness property evaluation.



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Comparative relationship of **Disperse Blue 60**.

## Conclusion

**Disperse Blue 60** emerges as a high-performance dye with excellent lightfastness and very good wash and sublimation fastness. Its properties make it a strong candidate for demanding applications such as automotive textiles where resistance to light degradation is paramount. When compared to Disperse Blue 56 and Disperse Blue 79, **Disperse Blue 60** offers a well-balanced profile, excelling particularly in lightfastness. The choice between these dyes will ultimately depend on the specific performance requirements of the end product, cost considerations, and the desired shade. The experimental protocols and comparative data presented in this guide provide a solid foundation for making an informed, data-driven decision.

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